

# Sniper(abl)-033 research overview

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**Compound Focus:** Sniper(abl)-033

Cat. No.: S12904727

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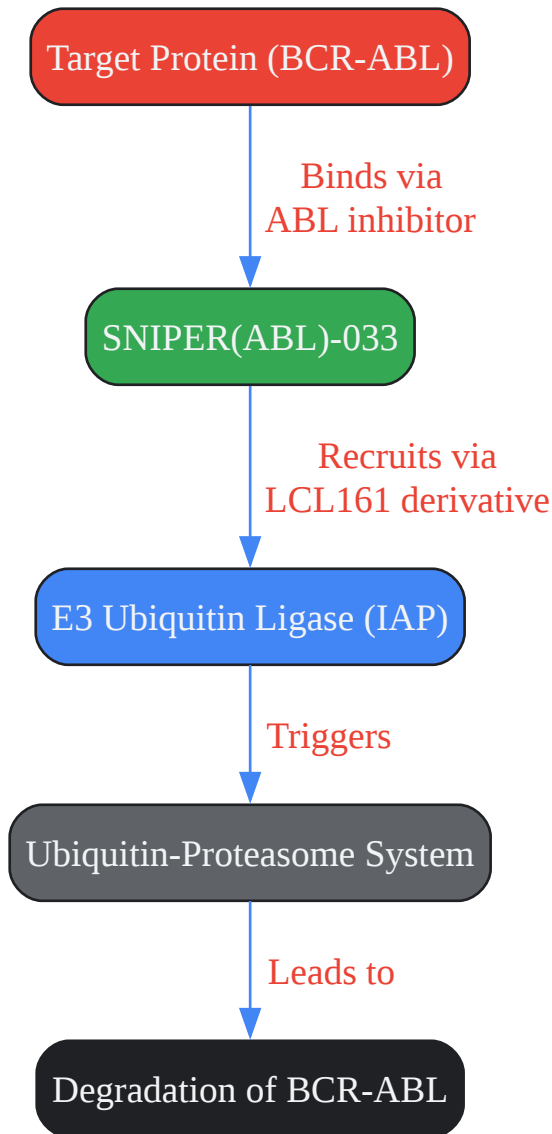
## SNIPER(ABL)-033 Profile

The table below summarizes the key identified characteristics of **SNIPER(ABL)-033**:

Attribute	Description
Category	SNIPER (Specific and nongenetic IAP-dependent Protein Eraser) / PROTAC (Proteolysis-Targeting Chimera) [1] [2]
Target Protein	BCR-ABL fusion oncoprotein [3] [2]
Target Ligand	HG-7-85-01 (an ABL inhibitor) [3]
E3 Ligase Ligand	LCL161 derivative (targeting IAP - Inhibitor of Apoptosis Proteins) [1] [3]
DC50 (Degradation Concentration 50)	0.3 $\mu\text{M}$ [3]
Mechanism of Action	Induces ubiquitination of BCR-ABL via the recruited E3 ubiquitin ligase, leading to its degradation by the proteasome [4] [2].
CAS Number	2222354-18-7 [2]

## Mechanism of Action and Experimental Context

**SNIPER(ABL)-033** is a heterobifunctional molecule designed to degrade the BCR-ABL oncoprotein, a key driver in certain leukemias [2]. Its mechanism is illustrated below.



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This mechanism is **event-driven**, meaning the SNIPER molecule is not consumed in the process and can be recycled to degrade multiple target protein molecules [1].

## Research Context of SNIPERs

- **Historical Development:** The SNIPER technology was first reported in 2010, designed to degrade proteins like CRABP-II by linking a target ligand to an IAP ligand (Bestatin) [2]. **SNIPER(ABL)-033**

represents an advanced iteration using more potent ligands.

- **Advantages over Inhibitors:** Compared to traditional small-molecule inhibitors (like Dasatinib, used in other SNIPERs), this approach removes the target protein from the cell entirely. This can lead to more profound and sustained suppression of oncogenic signaling and may help overcome drug resistance caused by protein overexpression or mutations [4] [1].

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## References

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2. SNIPER [bocsci.com]
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